

Solubility of 1,3,5-Tricyanobenzene in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Benzene-1,3,5-tricarbonitrile*

Cat. No.: *B079428*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of 1,3,5-tricyanobenzene in various organic solvents. Due to a lack of extensive published quantitative data, this document focuses on qualitative solubility information and provides a detailed experimental protocol for determining precise solubility parameters. This guide is intended to assist researchers in designing experiments, developing purification strategies, and formulating solutions involving 1,3,5-tricyanobenzene.

Core Concepts in Solubility

The solubility of a crystalline compound like 1,3,5-tricyanobenzene is governed by the principle of "like dissolves like." This principle suggests that a solute will dissolve best in a solvent that has a similar polarity. 1,3,5-Tricyanobenzene is a planar aromatic molecule with three polar cyano groups arranged symmetrically. This symmetry results in a non-polar overall molecule, but the nitrogen atoms in the cyano groups can act as hydrogen bond acceptors. Therefore, its solubility is expected to be highest in polar aprotic solvents that can interact favorably with the cyano groups, and in some polar protic solvents.

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data (e.g., in g/L or mol/L) for 1,3,5-tricyanobenzene in a range of common organic solvents remains largely uncharacterized

in publicly accessible databases and scientific journals. However, qualitative descriptions of its solubility can be inferred from synthetic and purification procedures reported in the literature.

The following table summarizes the available qualitative solubility information for 1,3,5-tricyanobenzene in several organic solvents.

Solvent	Solvent Class	Qualitative Solubility	Source / Inference
Dimethylformamide (DMF)	Polar Aprotic	Soluble	A precursor, 1,3,5-tricarbamoylbenzene, is dissolved in DMF during the synthesis of 1,3,5-tricyanobenzene, suggesting the product is also likely soluble. [1]
Acetone	Polar Aprotic	Soluble	1,3,5-Tricyanobenzene can be crystallized from acetone, indicating sufficient solubility for this purification technique. [1]
Ethanol	Polar Protic	Soluble	Crystallization of 1,3,5-tricyanobenzene from ethanol has been reported, implying it is soluble in this solvent. [1]

It is important to note that "soluble" is a qualitative term. The actual concentration of a saturated solution can vary significantly between solvents where a compound is deemed "soluble." For applications requiring precise concentrations, experimental determination of solubility is essential.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric determination of the solubility of 1,3,5-tricyanobenzene in an organic solvent. This method is a standard and reliable approach for establishing the equilibrium solubility of a solid compound at a specific temperature.

Objective: To quantitatively determine the concentration of a saturated solution of 1,3,5-tricyanobenzene in a given organic solvent at a specified temperature.

Materials:

- 1,3,5-Tricyanobenzene (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (readable to at least 0.1 mg)
- Thermostatically controlled shaker or water bath
- Centrifuge
- Calibrated pipettes and vials
- Drying oven or vacuum desiccator

Procedure:

- **Preparation of Solvent:** Ensure the solvent is of high purity and degassed if necessary to avoid bubble formation during the experiment.
- **Sample Preparation:**
 - Add an excess amount of solid 1,3,5-tricyanobenzene to a series of vials. The presence of undissolved solid is crucial to ensure that equilibrium with a saturated solution is achieved.
 - Record the exact weight of the added solid.
- **Solvent Addition:**

- Add a precise, known volume or mass of the desired organic solvent to each vial.
- Equilibration:
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient duration to allow the system to reach equilibrium. A period of 24 to 48 hours is typically recommended.
- Phase Separation:
 - After the equilibration period, remove the vials and allow the undissolved solid to settle.
 - To ensure a clear supernatant, centrifuge the vials at a high speed for a set period (e.g., 15-20 minutes).
- Sample Extraction:
 - Carefully withdraw a known volume of the clear supernatant from each vial using a calibrated pipette. It is critical to avoid disturbing the solid pellet at the bottom of the vial.
- Solvent Evaporation and Mass Determination:
 - Transfer the aliquot of the saturated solution to a pre-weighed, clean, and dry vial.
 - Evaporate the solvent under a gentle stream of inert gas (e.g., nitrogen) or in a drying oven at a temperature below the boiling point of the solvent and the melting point of 1,3,5-tricyanobenzene.
 - Once the solvent is completely removed, place the vial in a vacuum desiccator to ensure all residual solvent is eliminated.
 - Weigh the vial containing the dried 1,3,5-tricyanobenzene.
- Calculation of Solubility:

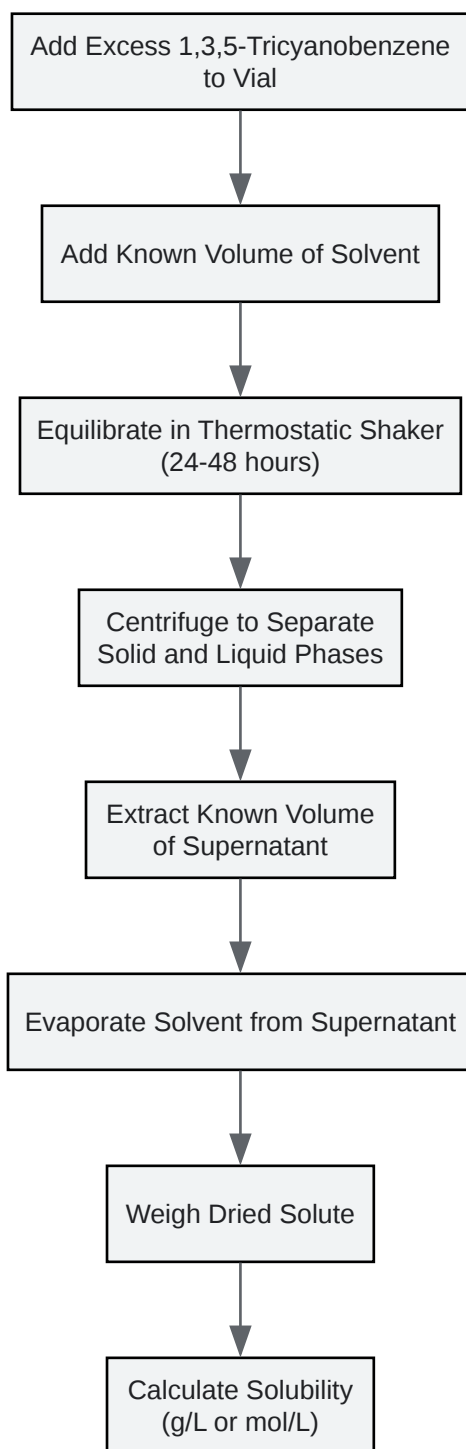
- The solubility is calculated using the following formula:

$$\text{Solubility (g/L)} = (\text{Mass of dried solute (g)} / \text{Volume of aliquot (L)})$$

- The experiment should be repeated at least in triplicate to ensure the reproducibility of the results.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps of the experimental protocol for determining the solubility of 1,3,5-tricyanobenzene.



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Workflow for Gravimetric Solubility Determination

Applications in Drug Development

While 1,3,5-tricyanobenzene itself is not a therapeutic agent, its rigid, planar structure and trifunctional nature make it a valuable building block in medicinal chemistry and materials science, with potential applications in drug delivery. It can be used as a core scaffold for the synthesis of more complex molecules, including:

- **Covalent Organic Frameworks (COFs):** The trinitrile functionality of 1,3,5-tricyanobenzene is ideal for forming porous, crystalline COFs through cyclotrimerization reactions. These materials have high surface areas and tunable pore sizes, making them promising candidates for drug delivery systems, where therapeutic agents can be loaded into the pores and released in a controlled manner.
- **Dendrimers and Star-Shaped Polymers:** The C₃ symmetry of 1,3,5-tricyanobenzene allows it to act as a central core for the synthesis of dendrimers and star-shaped polymers. These macromolecular architectures are of interest in drug delivery for their ability to encapsulate drug molecules and improve their pharmacokinetic properties.

A thorough understanding of the solubility of 1,3,5-tricyanobenzene in various organic solvents is a prerequisite for its effective use in the synthesis of these advanced materials for biomedical applications. The choice of solvent can significantly impact reaction kinetics, product yield, and the morphology of the resulting materials.

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References

- 1. 1,3,5-Tricyanobenzene | 88830-25-5 [chemicalbook.com]
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